

Application Note: Quantification of Sulindac Sulfone in Human Plasma and Urine

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Compound of Interest

Compound Name: *Sulindac Sulfone*

Cat. No.: *B1671836*

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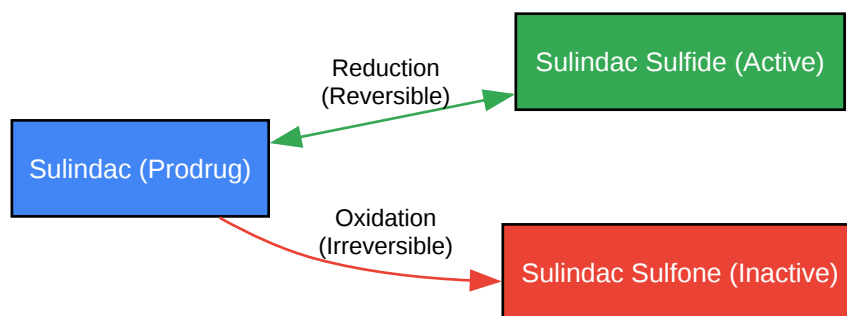
For Researchers, Scientists, and Drug Development Professionals

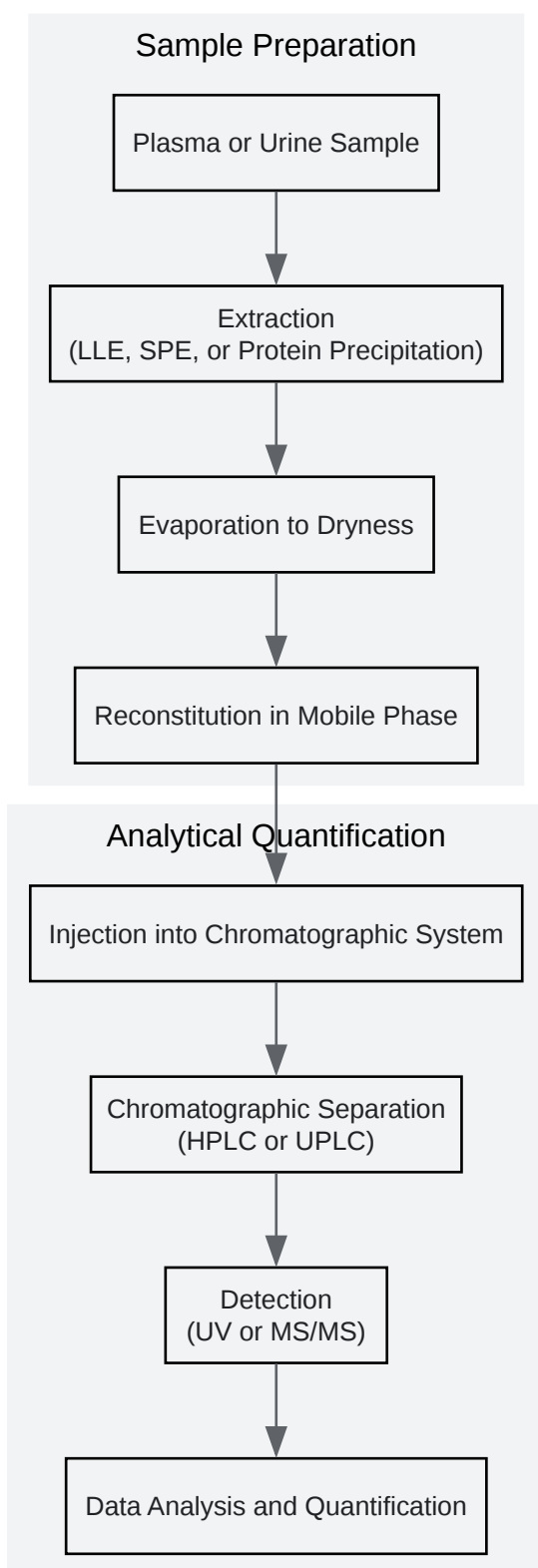
Introduction

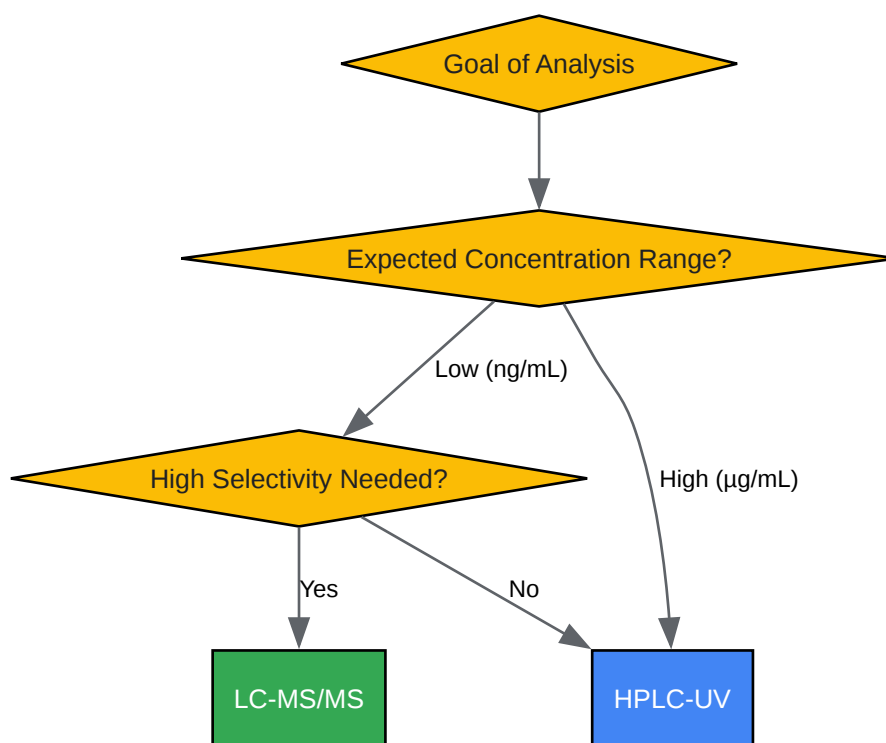
Sulindac is a non-steroidal anti-inflammatory drug (NSAID) that is administered as an inactive prodrug. In the body, it undergoes metabolic activation to its pharmacologically active sulfide metabolite. Concurrently, sulindac is also irreversibly oxidized to **sulindac sulfone**, a biologically inactive metabolite.[1][2] Monitoring the levels of sulindac and its metabolites, including **sulindac sulfone**, in biological matrices is crucial for pharmacokinetic and pharmacodynamic studies. Approximately 50% of an administered dose of sulindac is excreted in the urine, primarily as the conjugated sulfone metabolite.[3] This document provides detailed protocols for the quantification of **sulindac sulfone** in human plasma and urine using High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

Metabolic Pathway of Sulindac

Sulindac undergoes a series of metabolic transformations in the body. The prodrug is reversibly reduced to the active sulindac sulfide and irreversibly oxidized to the inactive **sulindac sulfone**. [2]







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References

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- 2. The disposition of sulindac - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Sulindac - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
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